

Application of 5-Ethyl-2,3-dimethyloctane in Fuel Composition Analysis

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Compound of Interest

Compound Name: **5-Ethyl-2,3-dimethyloctane**

Cat. No.: **B14537404**

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Application Note and Protocol

Introduction

Highly branched alkanes are crucial components of gasoline and other fuels, significantly influencing their performance characteristics, such as octane rating. **5-Ethyl-2,3-dimethyloctane**, a C12H26 isomer, serves as a representative model for such branched hydrocarbons. Its analysis in fuel mixtures is essential for quality control, formulation development, and regulatory compliance. The primary analytical technique for the separation, identification, and quantification of volatile and semi-volatile compounds like **5-Ethyl-2,3-dimethyloctane** in complex hydrocarbon matrices is Gas Chromatography-Mass Spectrometry (GC-MS).^{[1][2][3][4]} This powerful method combines the high-resolution separation capabilities of gas chromatography with the sensitive and specific detection of mass spectrometry.^{[1][3][5]}

This document provides a detailed protocol for the analysis of **5-Ethyl-2,3-dimethyloctane** in fuel samples and summarizes key data relevant to its properties and analysis.

Data Presentation

The structural characteristics of branched alkanes like **5-Ethyl-2,3-dimethyloctane** lead to distinct physical and chemical properties compared to their linear counterparts. These differences are fundamental to their performance as fuel components.

Table 1: Physical and Chemical Properties of **5-Ethyl-2,3-dimethyloctane**

Property	Value	Unit
Molecular Formula	C12H26	-
Molecular Weight	170.33	g/mol
IUPAC Name	5-ethyl-2,3-dimethyloctane	-
CAS Registry Number	62184-01-4	-

Source: PubChem CID 53428960[[6](#)]

Table 2: Comparison of General Properties of Branched vs. Linear Alkanes in Fuels

Property	Branched Alkanes (e.g., 5-Ethyl-2,3-dimethyloctane)	Linear Alkanes (e.g., n-Dodecane)	Significance in Fuel Performance
Octane Rating	Higher	Lower	Higher octane rating prevents engine knocking and improves efficiency. [7]
Combustion	Cleaner and more controlled	Less controlled	Results in more complete combustion and reduced emissions. [7]
Energy Density	Slightly Lower	Slightly Higher	The improved combustion characteristics of branched alkanes often outweigh the minor difference in energy content for spark-ignition engines. [7]
Volatility	Generally Higher	Generally Lower	Affects fuel-air mixing and cold-start performance.

Experimental Protocols

The following protocol outlines the analysis of **5-Ethyl-2,3-dimethyloctane** in a fuel sample using Gas Chromatography-Mass Spectrometry (GC-MS).

Objective:

To separate, identify, and quantify **5-Ethyl-2,3-dimethyloctane** in a complex hydrocarbon mixture (e.g., gasoline).

Materials and Reagents:

- Fuel sample
- **5-Ethyl-2,3-dimethyloctane** standard (CAS: 62184-01-4)
- High-purity solvent for dilution (e.g., hexane or dichloromethane)
- Helium (carrier gas), 99.999% purity or higher
- Autosampler vials with caps

Instrumentation:

- Gas Chromatograph (GC) equipped with a split/splitless injector and a capillary column suitable for hydrocarbon analysis (e.g., non-polar stationary phase).
- Mass Spectrometer (MS) detector.[1][3]

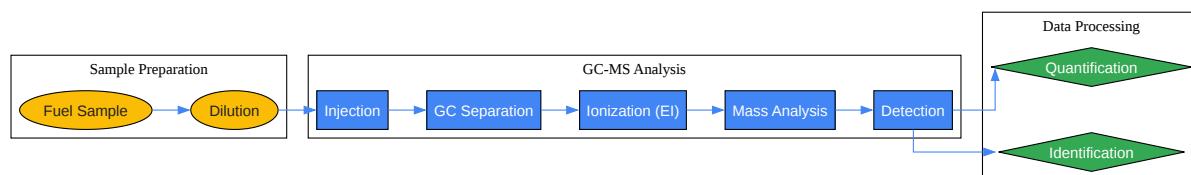
Procedure:

- Sample Preparation:
 - Accurately dilute the fuel sample in the chosen solvent to a concentration within the calibrated range of the instrument. A typical dilution might be 1:100 (v/v).
 - Prepare a series of calibration standards of **5-Ethyl-2,3-dimethyloctane** in the same solvent.
- GC-MS Instrument Setup:
 - GC Conditions:
 - Injector Temperature: 250 °C
 - Injection Mode: Split (e.g., 50:1 split ratio)
 - Injection Volume: 1 µL

- Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min)
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes
 - Ramp: 5 °C/min to 280 °C
 - Final hold: 5 minutes at 280 °C
- MS Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV
 - Ion Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C
 - Scan Range: m/z 40-400
 - Solvent Delay: 3 minutes
- Data Acquisition:
 - Inject the prepared calibration standards, starting with the lowest concentration.
 - Inject the diluted fuel sample.
 - Inject a solvent blank to check for contamination.
- Data Analysis:
 - Identification: Identify the peak corresponding to **5-Ethyl-2,3-dimethyloctane** in the sample chromatogram by comparing its retention time and mass spectrum to that of the authentic standard. The fragmentation pattern in the mass spectrum serves as a fingerprint for identification.[3]
 - Quantification: Create a calibration curve by plotting the peak area of the **5-Ethyl-2,3-dimethyloctane** standard against its concentration. Determine the concentration of **5-**

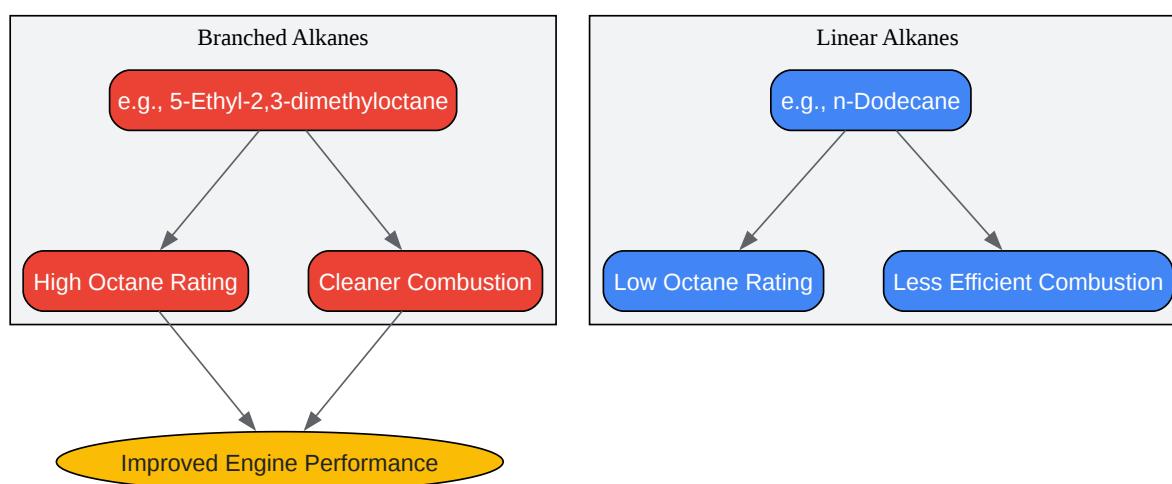
Ethyl-2,3-dimethyloctane in the diluted fuel sample using the calibration curve. Calculate the concentration in the original fuel sample by accounting for the dilution factor.

Visualizations



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Caption: Workflow for the analysis of **5-Ethyl-2,3-dimethyloctane** in fuel.



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Caption: Impact of alkane structure on fuel performance.

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